

# bromoform-d safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Bromoform-d

CAS No.: 2909-52-6

Cat. No.: B1266658

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## An In-Depth Technical Guide to the Safe Handling of **Bromoform-d**

For researchers, scientists, and drug development professionals, the use of deuterated compounds is integral to a wide range of analytical and synthetic applications. **Bromoform-d** (CDBr<sub>3</sub>), also known as deuterated bromoform or tribromomethane-d, is a valuable solvent and reagent, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy. However, its utility is matched by a significant hazard profile that demands a thorough understanding and meticulous implementation of safety protocols. This guide provides a comprehensive overview of the safety data for **bromoform-d** and detailed procedures for its safe handling, storage, and emergency management, grounded in authoritative sources and practical, field-proven insights.

## Hazard Identification and Risk Assessment

**Bromoform-d** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with several significant hazards.<sup>[1][2][3][4][5]</sup> A nuanced understanding of these classifications is the foundation of a robust safety culture in the laboratory.

## GHS Hazard Classifications Summary Table

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Chronic Hazard	2	H411: Toxic to aquatic life with long lasting effects
Flammable Liquid	3	H226: Flammable liquid and vapor

The causality behind these classifications is rooted in the chemical's reactivity and metabolic pathways. Upon inhalation or ingestion, bromoform can depress the central nervous system and cause significant injury to the liver and kidneys.<sup>[6][7][8][9]</sup> Its defatting action on the skin leads to irritation, and direct contact with the eyes can cause severe irritation.<sup>[1][10]</sup> The flammability, while not extreme, presents a fire risk in the presence of ignition sources.<sup>[2][3][4]</sup>

## Toxicological Profile: Understanding the Health Risks

The toxicity of **bromoform-d** is a critical consideration for all handling procedures. The primary target organs for bromoform toxicity are the liver and kidneys, with the central nervous system also being affected, particularly in acute exposures.<sup>[6][7][8]</sup>

### Key Toxicological Data

Metric	Value	Species	Reference
LD50 Oral	933 mg/kg	Rat	[11]
Acute Toxicity Estimate (ATE), Oral	1,388 mg/kg	[4][10]	
Acute Toxicity Estimate (ATE), Inhalation (vapour)	3 mg/l	[4][10]	

Chronic exposure to bromoform has been linked to carcinogenic effects in animal studies, with the U.S. Environmental Protection Agency (EPA) classifying it as a Group B2, probable human carcinogen.[6] While the direct carcinogenic risk to humans is not definitively established, a precautionary approach is warranted.

## Physical and Chemical Properties: The "Why" Behind Handling Precautions

The physical and chemical properties of **bromoform-d** dictate the necessary precautions for its safe handling and storage.

Physical and Chemical Properties of **Bromoform-d**

Property	Value	Implication for Handling
Molecular Formula	$\text{CDBr}_3$ [1]	High molecular weight.
Molecular Weight	253.74 g/mol [1][5]	Heavier than air.
Appearance	Colorless to pale yellow liquid[1][12]	Discoloration may indicate degradation.
Density	2.906 g/mL at 25 °C[1][5]	Spills will be difficult to contain and will sink in water.
Boiling Point	136.5 °C[1][5]	Relatively low volatility at room temperature, but vapors can accumulate.
Melting Point	8 °C[1][13]	Can solidify in cool storage.
Vapor Pressure	5 mm Hg at 20 °C[6][12]	Evaporation can lead to hazardous vapor concentrations in enclosed spaces.
Solubility	Slightly soluble in water[12]	Will not readily mix with water for dilution during spills.
Stability	Light sensitive; may be stabilized with copper[1][5][11]	Requires storage in opaque containers and away from light.

The high density of **bromoform-d** means that its vapors are significantly heavier than air and can accumulate in low-lying areas, creating a risk of explosion and a localized inhalation hazard.[2][3]

## Safe Handling and Storage Protocols

A multi-layered approach to safety, incorporating engineering controls, personal protective equipment, and stringent work practices, is essential when working with **bromoform-d**.

## Engineering Controls: The First Line of Defense

- Ventilation: All work with **bromoform-d** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[14\]](#)[\[15\]](#)
- Local Exhaust: Where a fume hood is not feasible, local exhaust ventilation should be employed to capture vapors at the source.
- Safety Showers and Eyewash Stations: These must be readily accessible in any area where **bromoform-d** is handled.

## Personal Protective Equipment (PPE): Essential for Individual Safety

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a significant risk of splashing.[\[16\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves. Given that **bromoform-d** can attack some plastics and rubbers, gloves should be tested for compatibility.[\[17\]](#) Regularly inspect gloves for signs of degradation and replace them frequently.
- Skin and Body Protection: A lab coat is required. For larger quantities or in situations with a high risk of splashing, chemical-resistant aprons and sleeves should be worn.[\[16\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, a properly fitted respirator with an appropriate cartridge for organic vapors is necessary.[\[14\]](#)

## Work Practices and Hygiene

- Avoid Inhalation, Ingestion, and Contact: Do not breathe vapors. Avoid contact with skin and eyes.
- No Food or Drink: Eating, drinking, and smoking are strictly prohibited in areas where **bromoform-d** is used or stored.[\[2\]](#)[\[3\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after handling **bromoform-d**, even if gloves were worn.[\[2\]](#)[\[10\]](#)

- Contaminated Clothing: Remove and launder any contaminated clothing before reuse.[\[3\]](#)[\[4\]](#)

## Storage Requirements

- Container: Keep the container tightly closed in a dry, well-ventilated place.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[18\]](#)
- Light Protection: Store in a light-resistant container.[\[16\]](#)[\[18\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[18\]](#) Take precautionary measures against static discharge.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Store separately from strong bases, oxidizing agents, and metals.[\[11\]](#)[\[16\]](#)

## Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate the harm caused by an accidental release or exposure.

### First-Aid Measures

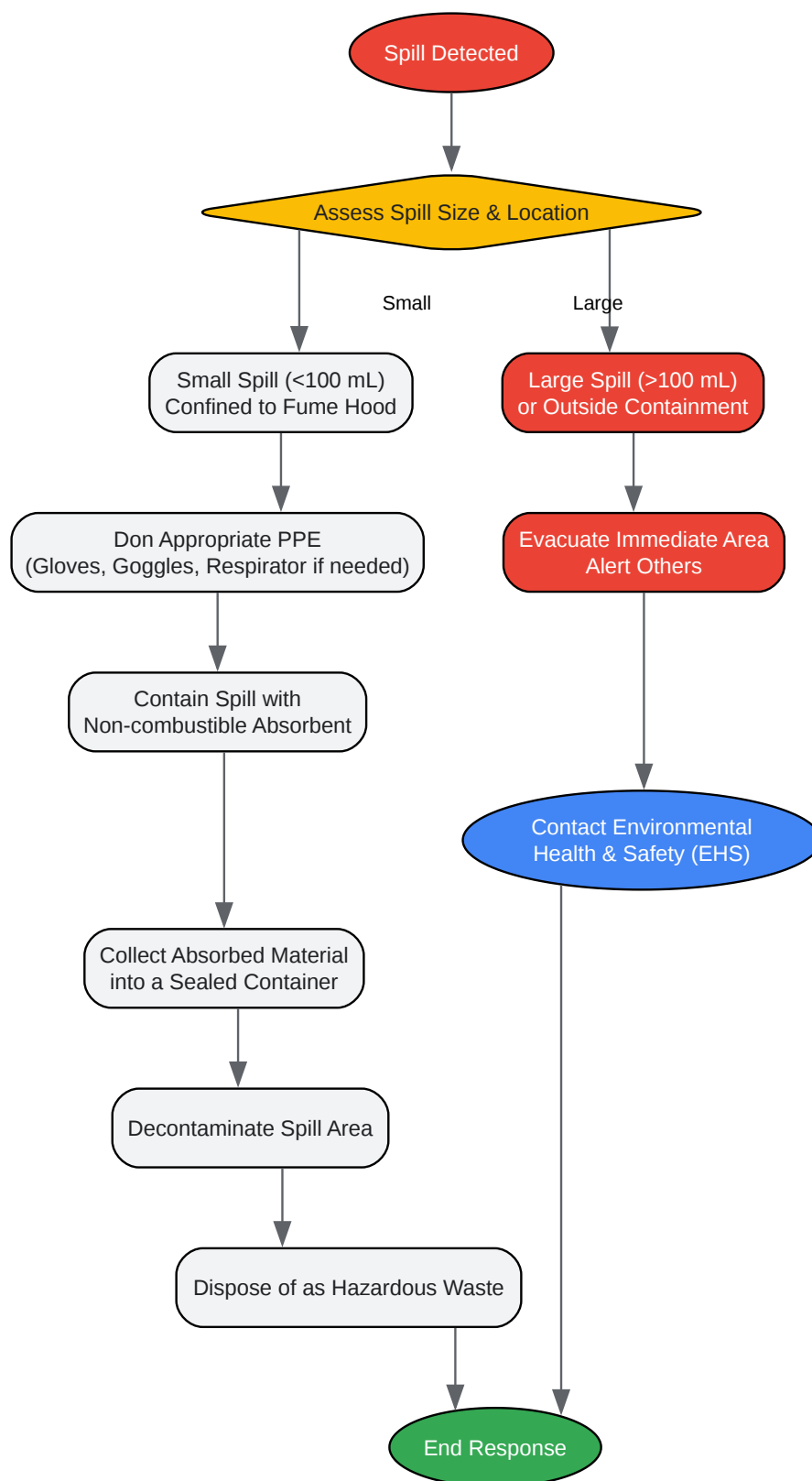
- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[14\]](#)[\[16\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[\[3\]](#)[\[14\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[3\]](#)[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[3\]](#)[\[16\]](#)

### Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#) For small spills, absorb the liquid with a non-combustible absorbent material such as sand or vermiculite,

and place it in a sealed container for disposal.<sup>[2][4][10]</sup> For large spills, contact your institution's environmental health and safety department.

### **Bromoform-d** Spill Response Workflow



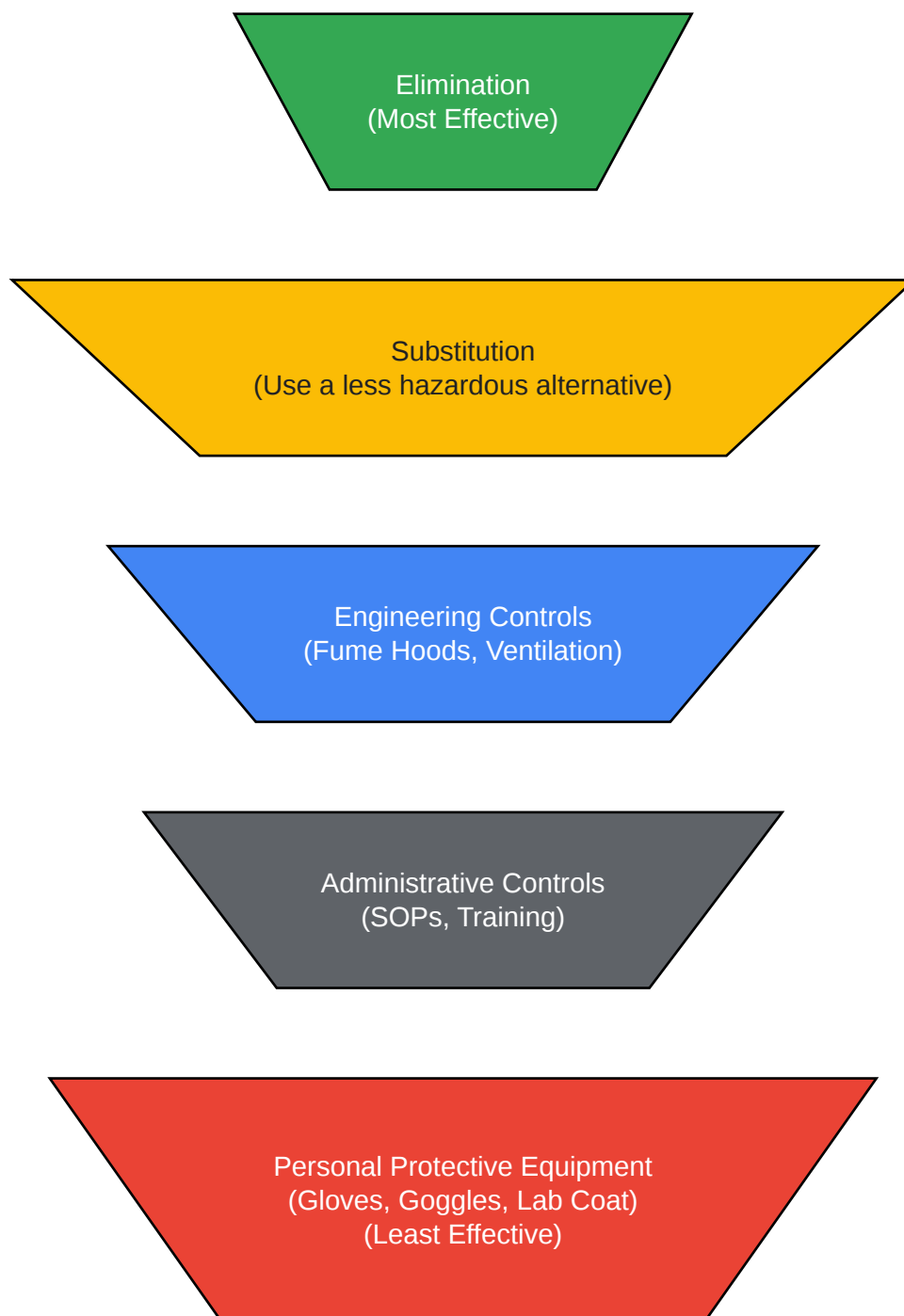
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Caption: Decision workflow for responding to a **bromoform-d** spill.

## Hierarchy of Controls for Exposure Minimization

To ensure the highest level of safety, a hierarchical approach to risk mitigation should be adopted.

Hierarchy of Controls for **Bromoform-d**



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Caption: Hierarchy of controls for minimizing exposure to **bromoform-d**.

## Waste Disposal

All **bromoform-d** waste, including contaminated absorbent materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[10] Do not dispose of **bromoform-d** down the drain.[18]

## Conclusion

**Bromoform-d** is an indispensable tool in modern chemical research and development. However, its significant toxicological and physical hazards necessitate a comprehensive and rigorously enforced safety protocol. By understanding the underlying reasons for these precautions—from the chemical's high density and vapor pressure to its effects on human health—researchers can create a safer laboratory environment. Adherence to the guidelines presented in this document, which are based on authoritative safety data, will enable the continued and safe use of this valuable compound.

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